

disodium embonate monohydrate basic research

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Compound Focus: Disodium pamoate monohydrate

CAS No.: 71607-30-2

Cat. No.: S949911

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Chemical Profile & Biological Activity

The table below consolidates the fundamental identification and reported biological activity of the compound.

Property Category	Details
IUPAC Name	disodium;3-carboxy-1-[(3-carboxy-2-oxidonaphthalen-1-yl)methyl]naphthalen-2-olate;hydrate [1] [2]
Molecular Formula	$C_{23}H_{16}Na_2O_7$ [1] [2]
Molecular Weight	450.3 g/mol [1] [2]
CAS Number	71607-30-2 [1] [3]
Other Names	Disodium pamoate monohydrate; Pamoic acid disodium salt [3] [4]

Property Category	Details
Reported Target	GPR35 (G-Protein Coupled Receptor 35) [4]
Reported Activity	Potent GPR35 agonist ($EC_{50} = 79 \text{ nM}$); induces receptor internalization; activates ERK1/2 signaling ($EC_{50} = 65 \text{ nM}$) [4]

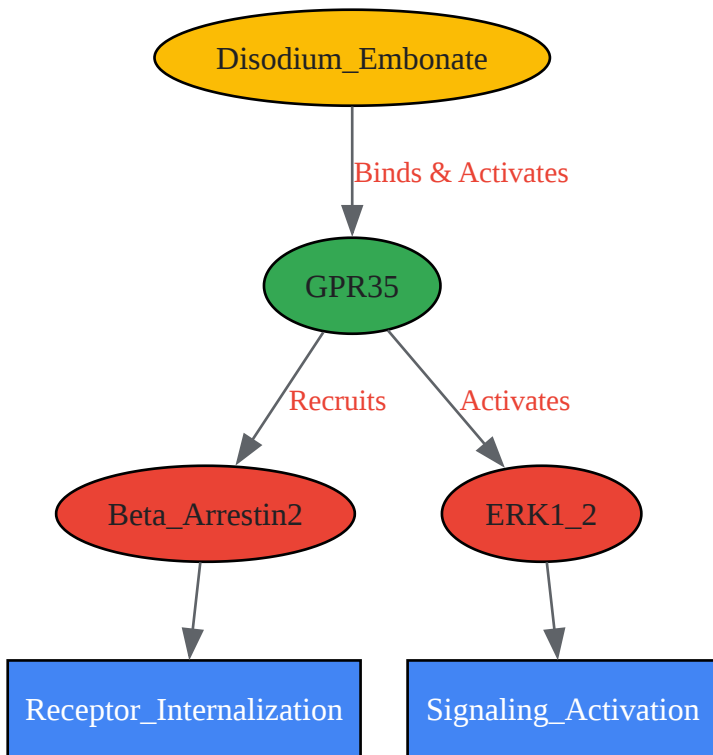
Research Context & Potential Applications

The provided search results do not contain detailed experimental protocols for working with this compound. Its role in research can be inferred from the following contexts:

- **Role in Formulation (Salt Form):** Disodium embonate (pamoate) is commonly used to form poorly soluble salts with drug molecules to modify their properties, such as prolonging the release of an active pharmaceutical ingredient (API) or improving stability [1]. This is a standard application in pre-formulation and drug development stages.
- **A Tool Compound in Pharmacology:** Its established role as a potent **GPR35 agonist** makes it a valuable tool compound for studying this specific receptor in in vitro and in vivo models [4]. Research could focus on:
 - **Pathophysiological Roles of GPR35:** Investigating the receptor's function in pain perception (antinociception) [4], immune responses, and metabolic diseases.
 - **Receptor Signaling Studies:** Elucidating the downstream signaling pathways of GPR35, such as the β -arrestin2 recruitment and ERK1/2 activation mentioned in the biological activity data.
 - **Target Validation:** Using it as a positive control to validate the activity of new compounds targeting the GPR35 receptor.

GPR35 Signaling Pathway

Based on the biological activity described in the search results, the compound's interaction with the GPR35 receptor triggers at least two key downstream events. The diagram below outlines this core signaling pathway.



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Guidance for Protocol Development

Since explicit protocols are unavailable, here is a general framework for designing experiments:

- **In Vitro Assays for GPR35 Agonism:**

- **Cell Line Preparation:** Use recombinant cell lines (e.g., HEK-293) stably expressing human GPR35.
- **Calcium Flux Assay:** Load cells with a fluorescent calcium-sensitive dye. Add the compound and measure fluorescence change as a primary indicator of G-protein activation.
- **β -Arrestin Recruitment Assay:** Utilize a commercially available assay system (e.g., PathHunter) to quantitatively measure β -arrestin recruitment.
- **ERK1/2 Phosphorylation Assay:** Treat cells and use a Western blot or ELISA to detect levels of phosphorylated ERK1/2.
- **Data Analysis:** Generate dose-response curves from the data to calculate the EC₅₀ values.

- **Key Considerations:**

- **Solubility:** The compound has limited aqueous solubility. A common strategy is to prepare a stock solution in DMSO and then dilute it in the assay buffer.
- **Controls:** Always include a vehicle control (e.g., DMSO) and a reference standard if available.
- **Specificity:** Results should be verified with GPR35-knockdown or antagonist controls to confirm the effect is receptor-mediated.

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References

1. Disodium embonate monohydrate [pharmacompass.com]
2. Disodium embonate monohydrate | Drug Information, Uses ... [pharmacompass.com]
3. UNII - ZL7OV5621O [precision.fda.gov]
4. Pamoic acid disodium | CAS#:6640-22-8 | Chemsrcc [chemsrc.com]

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